

Personal protective equipment for handling 2,6,8-Trimethyl-4-nonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6,8-Trimethyl-4-nonanol

Cat. No.: B085493

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Essential Safety and Handling Guide for 2,6,8-Trimethyl-4-nonanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,6,8-Trimethyl-4-nonanol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **2,6,8-Trimethyl-4-nonanol** is presented below for quick reference.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	123-17-1 [1] [2]
Molecular Formula	C ₁₂ H ₂₆ O [1] [2]
Molecular Weight	186.33 g/mol [1]
Appearance	Water-white liquid with a pleasant odor [2] [3]
Boiling Point	113°C @ 20mmHg [1]
Melting Point	-46°C [1]
Solubility	Insoluble in water [2] [3]
Classification	Combustible liquid [1]

Table 2: Toxicological Data

Route of Exposure	Species	Value
Oral LD50	Rat (male)	13,700 mg/kg bw [1] [4]
Dermal LD50	Rabbit (male)	11.2 mL/kg bw [1] [4]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is a critical line of defense against chemical exposure. The following table outlines the recommended PPE for handling **2,6,8-Trimethyl-4-nonanol**.

Table 3: Recommended Personal Protective Equipment

Task	Eye/Face Protection	Skin Protection	Respiratory Protection
Low Volume / Short Duration (e.g., preparing solutions in a fume hood)	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[1][4]	Impermeable gloves (e.g., nitrile or neoprene), and a standard lab coat.[1] [5]	Generally not required if handled within a certified chemical fume hood.
High Volume / Long Duration (e.g., synthesis, purification)	Chemical splash goggles and a face shield.[5]	Fire/flame resistant and impervious clothing, and chemical-resistant gloves.[1][4]	A full-face respirator may be necessary if exposure limits are exceeded or if ventilation is inadequate.[4]
Spill Cleanup	Chemical splash goggles and a face shield.[5]	Heavy-duty, chemical-resistant gloves, and disposable coveralls. [5]	A NIOSH-approved respirator with an organic vapor cartridge is recommended.[5]

Operational and Handling Protocols

1. Engineering Controls:

- Always handle **2,6,8-Trimethyl-4-nonanol** in a well-ventilated area.[1]
- Use of a certified chemical fume hood is strongly recommended for all procedures.
- Facilities should be equipped with an eyewash station and a safety shower.[6]

2. Safe Handling Practices:

- Avoid contact with skin and eyes.[1]
- Do not breathe mist, gas, or vapors.[1]
- Keep the container tightly closed when not in use.

- Keep away from heat, sparks, open flames, and hot surfaces.[1]
- Use non-sparking tools and take precautionary measures against static discharge.[1]
- Ground all equipment when handling the product to prevent static electricity discharge.[7]
- Do not eat, drink, or smoke in areas where the chemical is handled.

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
- Store away from incompatible materials such as oxidizing agents.[7][8]

Emergency Procedures

1. First-Aid Measures:

- In case of inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- In case of skin contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[1][4]
- In case of eye contact: Rinse with pure water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][4][8]
- In case of ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][4]

2. Fire-Fighting Measures:

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [1]

3. Accidental Release Measures:

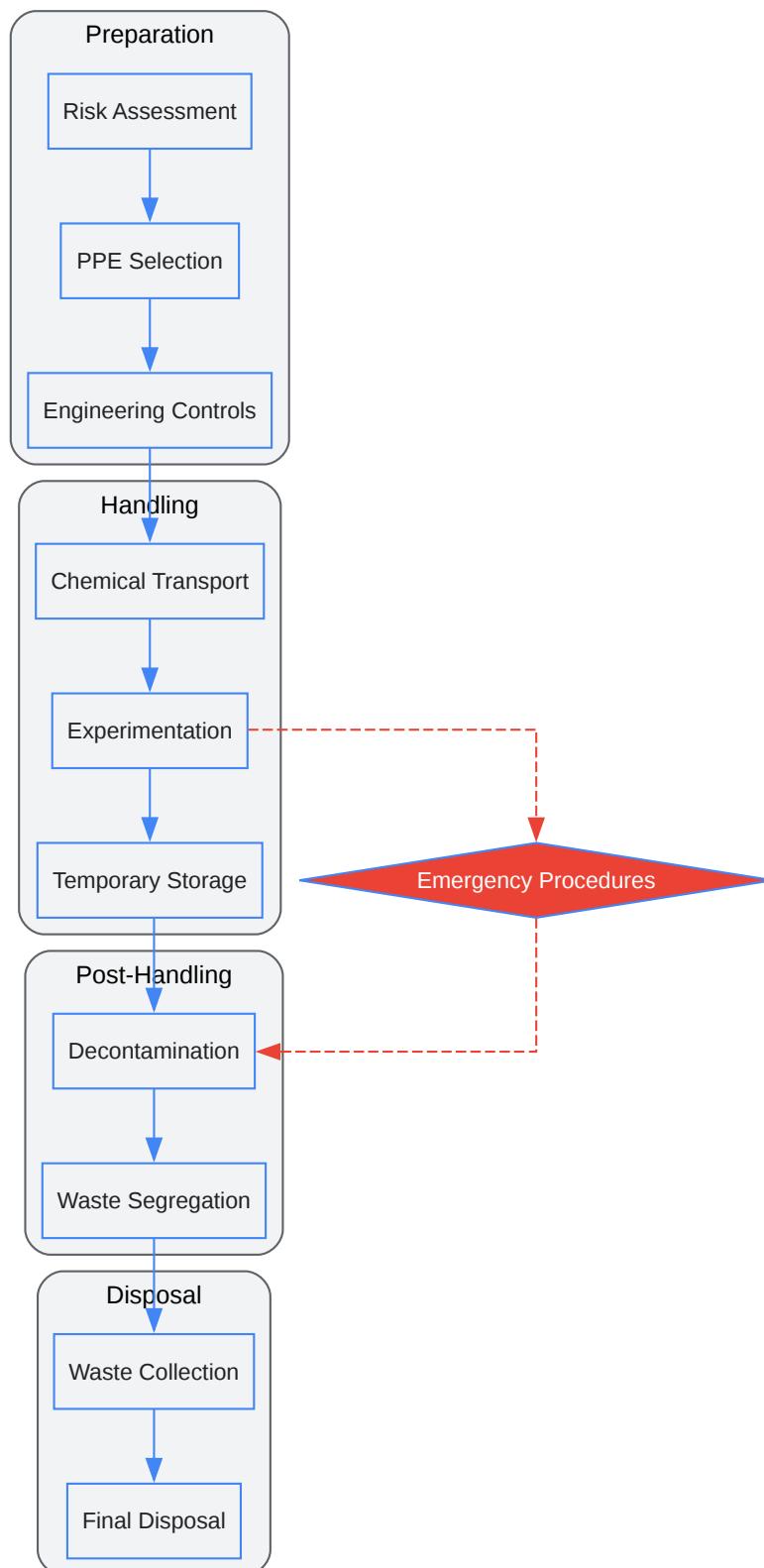
- Evacuate personnel to a safe area.
- Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment as outlined in Table 3.
- Contain the spill using inert material (e.g., sand, earth).
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[1\]](#)[\[4\]](#)
- Prevent the chemical from entering drains or sewer systems.[\[1\]](#)

Disposal Plan

Proper disposal of **2,6,8-Trimethyl-4-nonanol** and its containers is essential to prevent environmental contamination.

- Chemical Waste: All waste containing **2,6,8-Trimethyl-4-nonanol** should be considered hazardous waste. It can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge into sewer systems.[\[1\]](#)
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[1\]](#) Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[\[1\]](#)

Workflow for Handling **2,6,8-Trimethyl-4-nonanol**

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